

Propazine-d14: A Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: Propazine-d14

Cat. No.: B12302533

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the stability and recommended storage conditions for **Propazine-d14**. Understanding the stability profile of this isotopically labeled compound is critical for ensuring its integrity and the accuracy of experimental results in research and development settings. This document details known degradation pathways, summarizes quantitative stability data, and provides standardized protocols for stability assessment.

Core Stability Profile and Storage Recommendations

Propazine-d14, the deuterated analog of the s-triazine herbicide Propazine, is generally considered stable if stored under appropriate conditions. While specific long-term stability studies on **Propazine-d14** are not extensively published, data from suppliers and studies on the parent compound, Propazine, provide valuable guidance.

Key Stability Insights:

- **Solid-State Stability:** As a solid, **Propazine-d14** is stable when stored at room temperature in a well-sealed container, protected from light and moisture.[1] Some suppliers recommend re-analyzing the chemical purity after three years to ensure its integrity.[1] For long-term storage, particularly for reference standards, maintaining the solid form at -20°C can further extend its shelf life.
- **Solution Stability:** The stability of **Propazine-d14** in solution is dependent on the solvent, pH, and storage conditions. Based on data for Propazine, it is expected to be stable in neutral, slightly acidic, or slightly alkaline media.[2] Strong acidic or basic conditions can accelerate hydrolysis.
- **Photostability:** Exposure to light, particularly UV radiation, can induce photodegradation. While photolysis in natural sunlight is a slow process, it is advisable to store solutions of **Propazine-d14** in amber vials or otherwise protected from light.

Table 1: Recommended Storage Conditions for Propazine-d14

Form	Condition	Recommended Temperature	Duration	Additional Notes
Solid	Long-term	-20°C	> 3 years	Store in a tightly sealed, light-resistant container.
Short-term/Working	Room Temperature	Up to 3 years	Keep in a dry, dark place. Re-analyze after 3 years.[1]	
In Solvent	Long-term	-80°C	Up to 6 months	Use a suitable anhydrous solvent.
Short-term	-20°C	Up to 1 month	Minimize freeze-thaw cycles.	

Degradation Pathways

The degradation of **Propazine-d14** is expected to follow pathways similar to those of Propazine, which primarily include hydrolysis and photolysis. Biodegradation is also a relevant pathway in environmental contexts.

Hydrolysis

Hydrolysis of the chloro-s-triazine ring is a significant degradation pathway. The rate of hydrolysis is pH-dependent, being faster in acidic conditions compared to neutral or basic conditions. The primary hydrolysis product is hydroxypropazine, formed by the replacement of the chlorine atom with a hydroxyl group.

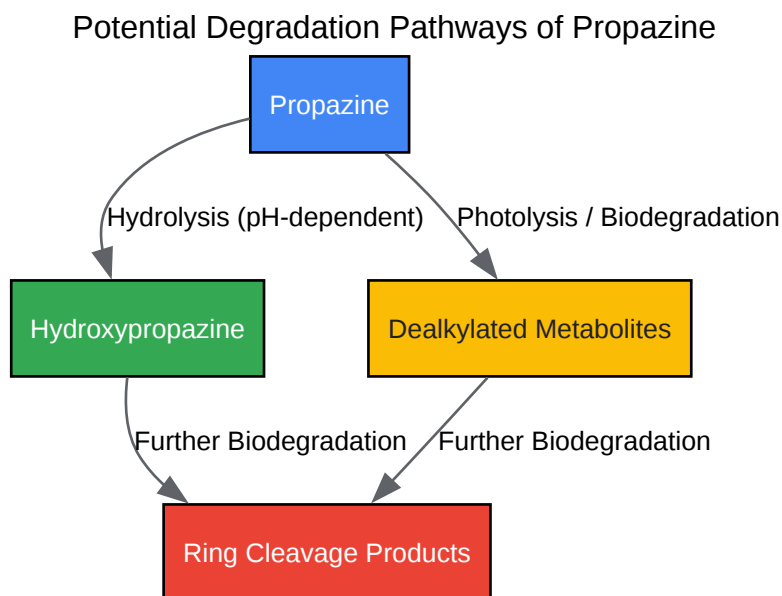
Photodegradation

Propazine can undergo photodegradation upon exposure to UV light. The process can involve the dealkylation of the isopropylamino side chains and/or the hydrolysis of the chlorine atom. Photolysis in natural sunlight is generally slow, but it is accelerated by artificial UV sources.[3]

Biodegradation

In soil and aquatic environments, microbial degradation of Propazine occurs. This process can involve both hydrolysis to hydroxypropazine and dealkylation of the side chains.[2]

Below is a diagram illustrating the potential degradation pathways of Propazine.



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Caption: Potential degradation pathways of Propazine.

Quantitative Stability Data

The following tables summarize kinetic data for the degradation of the parent compound, Propazine, under various conditions. This data provides a strong indication of the expected stability of **Propazine-d14**.

Table 2: Hydrolysis Half-life of Propazine at 35.5°C

pH	Half-life (days)
2.2	1.08

Data from a study on s-triazine herbicides in tropical ecosystems.[3]

Table 3: Photolysis Half-life of Propazine

Condition	Solvent	Half-life (days)
Natural Sunlight	Toluene	7
UV Radiation (125W Hg lamp)	Aqueous Buffer (pH 4.5)	0.00082 (71 seconds)

Data from a study on s-triazine herbicides.[3]

Experimental Protocols for Stability Assessment

A stability-indicating analytical method is crucial for assessing the stability of **Propazine-d14**. A Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) method is recommended for its ability to separate the parent compound from its potential degradation products.

Stability-Indicating RP-HPLC Method Development

A typical stability-indicating RP-HPLC method for a compound like **Propazine-d14** would involve the following:

- Column: C18 column (e.g., 4.6 x 250 mm, 5 μ m).
- Mobile Phase: A gradient of an aqueous buffer (e.g., 0.1% formic acid in water) and an organic solvent (e.g., acetonitrile or methanol).
- Flow Rate: 1.0 mL/min.
- Detection: UV detection at a wavelength determined by the UV spectrum of **Propazine-d14** (typically around 220-230 nm for triazines).
- Temperature: 25-30°C.

The method must be validated according to ICH guidelines to ensure it is specific, accurate, precise, linear, and robust for the quantification of **Propazine-d14** and its degradation products.

Forced Degradation Studies

Forced degradation studies are essential to demonstrate the stability-indicating nature of the analytical method and to identify potential degradation products.

- Acid Hydrolysis: Incubate a solution of **Propazine-d14** in 0.1 M HCl at 60°C for a specified period.
- Base Hydrolysis: Incubate a solution of **Propazine-d14** in 0.1 M NaOH at 60°C for a specified period.
- Oxidative Degradation: Treat a solution of **Propazine-d14** with 3% hydrogen peroxide at room temperature.
- Thermal Degradation: Expose the solid compound to dry heat (e.g., 80°C).
- Photodegradation: Expose a solution of **Propazine-d14** to UV light (e.g., 254 nm) and/or simulated sunlight.

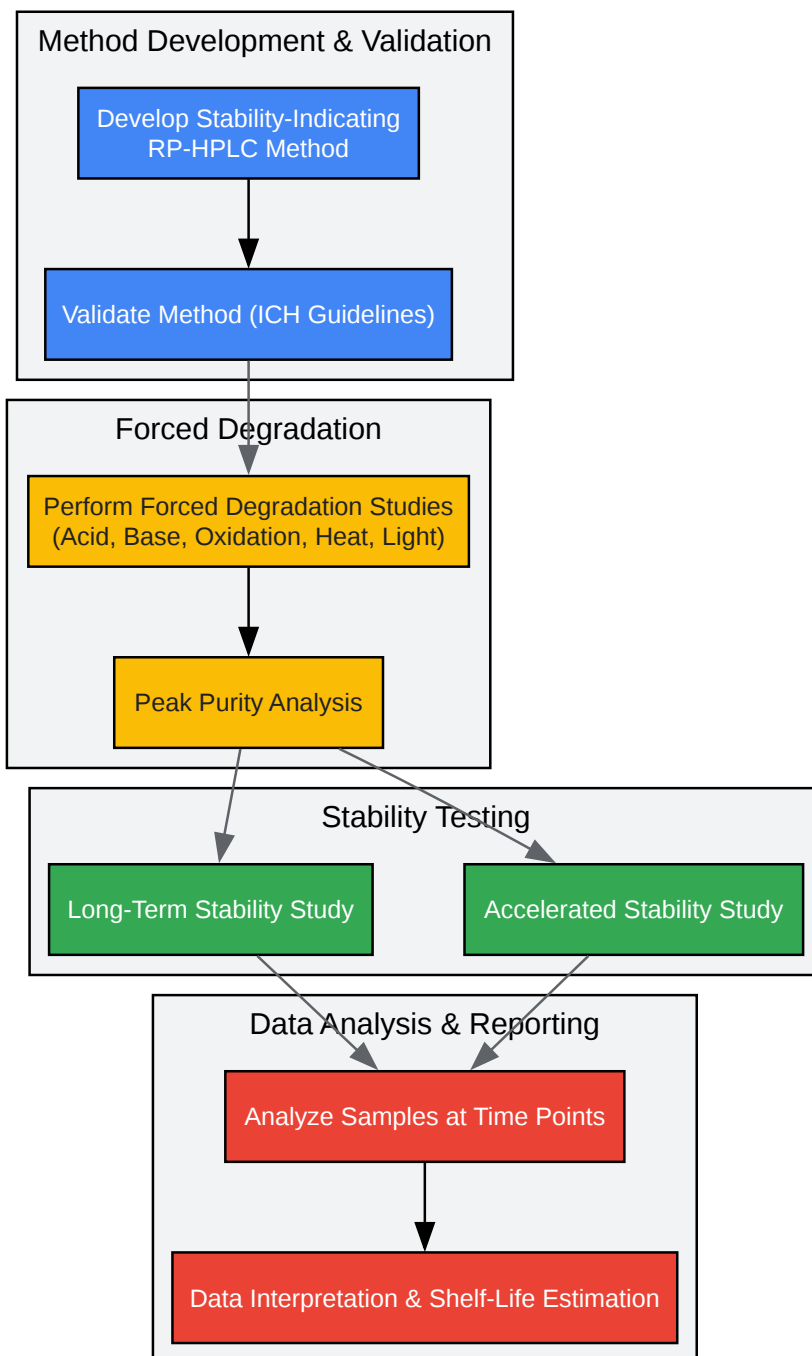
Samples from these studies should be analyzed by the validated RP-HPLC method to assess the extent of degradation and the peak purity of the parent compound.

Long-Term and Accelerated Stability Studies

- Long-Term Stability: Store **Propazine-d14** under the recommended long-term storage conditions (e.g., -20°C for solid, -80°C for solution) and test at appropriate time points (e.g., 0, 3, 6, 9, 12, 18, 24, and 36 months).
- Accelerated Stability: Store **Propazine-d14** at elevated temperatures (e.g., 40°C with 75% relative humidity for solid) and test at shorter intervals (e.g., 0, 1, 2, 3, and 6 months) to predict the long-term stability.

The following diagram outlines a typical workflow for a stability study.

Workflow for a Propazine-d14 Stability Study

[Click to download full resolution via product page](#)Caption: Workflow for a **Propazine-d14** stability study.

Conclusion

Propazine-d14 is a stable compound when stored under the recommended conditions. For optimal long-term stability, it should be stored as a solid at -20°C, protected from light and moisture. Solutions should be prepared fresh, but for short-term storage, they should be kept at low temperatures and protected from light. The degradation of **Propazine-d14** is expected to be similar to that of Propazine, with hydrolysis and photolysis being the primary pathways. A validated stability-indicating analytical method, such as RP-HPLC, is essential for accurately monitoring the stability of **Propazine-d14** and ensuring the reliability of experimental data.

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